

Application Notes and Protocols: Solvent Red 135 in Coatings and Thin-Film Research

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Compound of Interest

Compound Name: Solvent Red 135

Cat. No.: B034295

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These application notes provide a comprehensive overview of the properties and potential applications of **Solvent Red 135**, a perinone-based solvent dye, with a specific focus on its use in coatings and thin-film research. Detailed protocols for the preparation and characterization of **Solvent Red 135**-doped polymer thin films are also presented.

Introduction to Solvent Red 135

Solvent Red 135 (C.I. 564120) is a yellowish-red synthetic dye known for its high thermal stability, excellent light fastness, and good solubility in various organic solvents.^{[1][2]} These properties make it a compelling candidate for a range of applications beyond its traditional use in the plastics industry, particularly in the field of advanced materials and thin-film technologies. Its robust chemical structure lends itself to applications requiring long-term stability under challenging environmental conditions.^[1]

Key Applications in Research

The unique photophysical and chemical properties of **Solvent Red 135** open up several avenues for research and development:

- **Functional Coatings:** Its vibrant color and stability make it suitable for developing durable and decorative coatings with high visibility.^[1]

- **Optical Filters:** Thin films doped with **Solvent Red 135** can be engineered to act as long-pass or band-pass filters for specific wavelength ranges.
- **Luminescent Solar Concentrators (LSCs):** The fluorescent properties of perinone dyes suggest that **Solvent Red 135** could be a candidate for use in LSCs, which concentrate sunlight onto photovoltaic cells.
- **Fluorescent Probes:** The dye's response to its environment could potentially be exploited for sensing applications.
- **Organic Electronics:** As a stable organic semiconductor, it may find applications in organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs).^[3]

Data Presentation

A summary of the key quantitative data for **Solvent Red 135** is presented in the table below for easy reference and comparison.

| Property | Value |
|--|--|
| Chemical Identity | |
| C.I. Name | Solvent Red 135 |
| C.I. Number | 564120 |
| CAS Number | 20749-68-2, 71902-17-5[4][5] |
| Molecular Formula | C ₁₈ H ₆ Cl ₄ N ₂ O[5] |
| Molecular Weight | 408.07 g/mol [5] |
| Physical Properties | |
| Appearance | Yellowish-red powder[4] |
| Melting Point | 318 °C[2] |
| Density | 1.74 g/cm ³ [4] |
| Thermal & Light Stability | |
| Heat Resistance (in PS) | Up to 300 °C[2] |
| Light Fastness (in PS) | Grade 8 (on a scale of 1-8)[2] |
| Solubility (at 20°C) | |
| Acetone | 0.2 g/L[2] |
| Butyl Acetate | 0.2 g/L[2] |
| Dichloromethane | 0.3 g/L[2] |
| Ethyl Alcohol | 0.1 g/L[2] |
| Methylbenzene (Toluene) | 0.6 g/L[2] |
| Photophysical Properties | |
| Absorption Maximum (λ _{max}) | Varies with solvent polarity. Generally in the green-yellow region of the visible spectrum. Specific values need to be determined experimentally for the solvent and matrix of interest. |

| | |
|---|---|
| Emission Maximum (λ_{em}) | Typically red-shifted from the absorption maximum. Specific values are dependent on the host matrix and concentration. |
| Fluorescence Quantum Yield (Φ_F) | Data not readily available in the public domain. This is a critical parameter to be determined experimentally for applications in LSCs and as fluorescent probes. |

Experimental Protocols

The following are detailed methodologies for the preparation and characterization of **Solvent Red 135**-doped polymer thin films. These protocols are intended as a starting point and may require optimization based on specific research goals and available equipment.

Protocol 1: Preparation of Solvent Red 135-Doped PMMA Thin Films by Spin-Coating

This protocol describes the fabrication of thin films of Poly(methyl methacrylate) (PMMA) doped with **Solvent Red 135** using a spin-coating technique.

Materials:

- **Solvent Red 135** powder
- Poly(methyl methacrylate) (PMMA)
- Toluene (or other suitable solvent like chloroform or chlorobenzene)
- Glass or silicon substrates
- Syringes and 0.2 μm PTFE filters

Equipment:

- Analytical balance
- Magnetic stirrer and stir bars

- Ultrasonic bath
- Spin coater
- Hot plate

Procedure:

- Solution Preparation:
 - Prepare a stock solution of PMMA in toluene (e.g., 10% w/v) by dissolving the PMMA powder in the solvent with magnetic stirring. This may take several hours.
 - Prepare a stock solution of **Solvent Red 135** in toluene (e.g., 1 mg/mL). Use of an ultrasonic bath can aid in dissolution.
 - Prepare the final coating solution by adding a specific volume of the **Solvent Red 135** stock solution to the PMMA solution to achieve the desired dye concentration (e.g., 0.1%, 0.5%, 1% w/w relative to PMMA). Stir the mixture thoroughly.
- Substrate Cleaning:
 - Thoroughly clean the substrates by sequential sonication in a detergent solution, deionized water, acetone, and isopropanol (15 minutes each).
 - Dry the substrates with a stream of nitrogen gas.
 - Optional: Treat the substrates with oxygen plasma to enhance hydrophilicity and promote film adhesion.
- Spin-Coating:
 - Place a cleaned substrate on the spin coater chuck and ensure it is centered.
 - Dispense a small amount of the **Solvent Red 135**/PMMA solution onto the center of the substrate.

- Spin the substrate at a desired speed (e.g., 1000-4000 rpm) for a set duration (e.g., 30-60 seconds). The final film thickness will depend on the solution viscosity, concentration, and spin speed.
- Annealing:
 - Transfer the coated substrate to a hot plate and anneal at a temperature below the glass transition temperature of PMMA (e.g., 80-90 °C) for a specified time (e.g., 10-30 minutes) to remove residual solvent and improve film quality.

Protocol 2: Characterization of Solvent Red 135-Doped Thin Films

This protocol outlines the key characterization techniques to evaluate the properties of the fabricated thin films.

1. Film Thickness and Morphology:

- Profilometry or Ellipsometry: Measure the thickness of the thin films.
- Atomic Force Microscopy (AFM): Characterize the surface topography and roughness of the films.
- Scanning Electron Microscopy (SEM): Visualize the cross-section and surface morphology of the coatings.

2. Optical Properties:

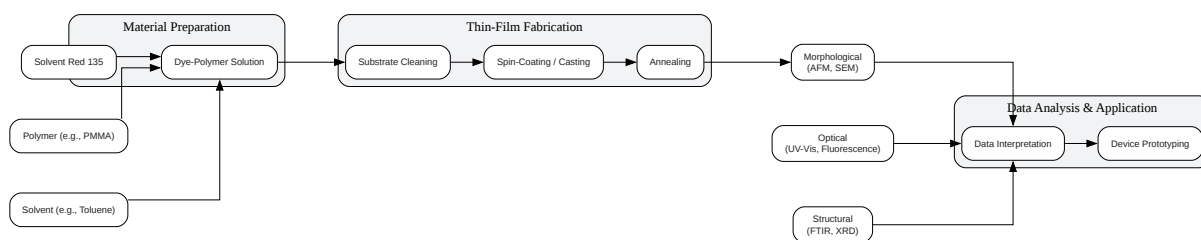
- UV-Vis Spectroscopy: Measure the absorption spectrum of the thin films to determine the absorption maxima (λ_{max}) and the effect of dye concentration on absorbance.
- Fluorospectrometry: Measure the emission spectrum to determine the emission maxima (λ_{em}) and the fluorescence intensity.
- Integrating Sphere with a Spectrofluorometer: Determine the absolute fluorescence quantum yield (Φ_F) of the thin films.

3. Structural and Chemical Analysis:

- Fourier-Transform Infrared (FTIR) Spectroscopy: Identify the chemical bonds present in the dye-doped polymer film and confirm the incorporation of the dye.
- X-ray Diffraction (XRD): Analyze the crystallinity of the thin films.

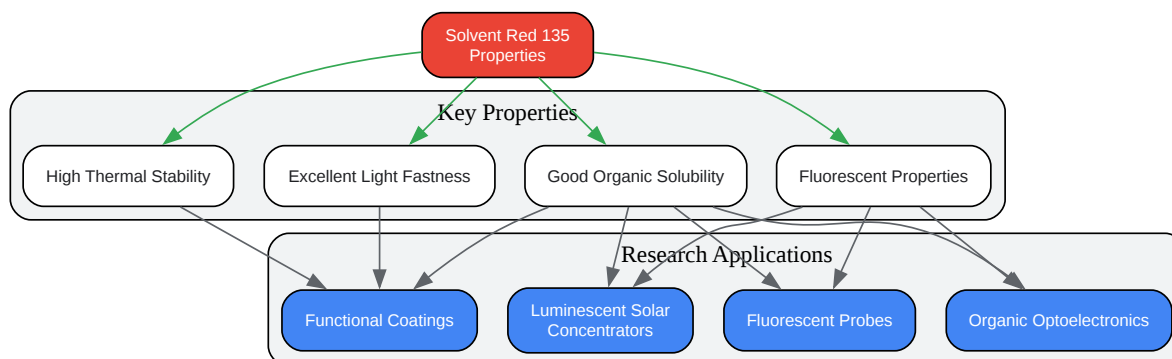
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships in the context of using **Solvent Red 135** in thin-film research.



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Caption: Experimental workflow for **Solvent Red 135** thin-film research.



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Caption: Relationship between **Solvent Red 135** properties and applications.

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